

# physical properties of But-2-yne-1,4-diol melting point boiling point

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: But-2-yne-1,1-diol

Cat. No.: B8596361

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## An In-depth Technical Guide to the Physical Properties of But-2-yne-1,4-diol

This technical guide provides a comprehensive overview of the key physical properties of But-2-yne-1,4-diol, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document includes tabulated physical data, detailed experimental protocols for property determination, and a visualization of a key synthetic pathway involving this compound.

## Physical and Chemical Properties of But-2-yne-1,4-diol

But-2-yne-1,4-diol, also known as 1,4-butyne-1,4-diol, is an organic compound that serves as a versatile intermediate in the synthesis of various chemical products, including pharmaceuticals like Vitamin B6, agrochemicals, and polymers such as polyurethanes.[1][2] It is a colorless, hygroscopic, crystalline solid at room temperature.[3][4] It is soluble in water, ethanol, and acetone, but insoluble in benzene and ether.[3][4][5]

## Data Presentation

The quantitative physical properties of But-2-yne-1,4-diol are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>2</sub>	[3][6]
Molecular Weight	86.09 g/mol	[3][7]
Appearance	White orthorhombic crystals, Colorless hygroscopic solid	[1][3][5]
Melting Point	53-58 °C	[5][6][7][8]
58 °C	[3][4]	
56 °C	[6]	
54 °C	[5]	
Boiling Point	238 °C (at 760 mmHg)	[5][6][8][9]
145 °C (at 2 kPa)	[5]	
150 °C (at 1.8 kPa)	[3]	
Density	1.110 - 1.2 g/cm <sup>3</sup>	[3][5][6]
Flash Point	152 °C	[3][5]
Solubility	Soluble in water, ethanol, acetone; Insoluble in benzene, ether	[3][4][5]

## Experimental Protocols

Detailed methodologies for the determination of the melting and boiling points of But-2-yne-1,4-diol are provided below. These are standard techniques for solid organic compounds.

### Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of But-2-yne-1,4-diol is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, creating a compact column of 1-2 cm in height.
- Apparatus Setup:
  - Mel-Temp Apparatus: The packed capillary tube is placed into the sample holder of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Heating: The apparatus is heated gently. A rapid initial heating can be done to determine an approximate melting point. For an accurate measurement, the temperature should be raised slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. A pure compound will typically have a sharp melting range of 0.5-1.0°C.

## Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since But-2-yne-1,4-diol is a solid at room temperature, it must first be melted.

Apparatus:

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner)
- Stand and clamp

Procedure:

- **Sample Preparation:** A small amount of But-2-yne-1,4-diol is placed in the fusion tube and gently heated until it melts.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end down into the molten liquid in the fusion tube.
- **Apparatus Assembly:** The fusion tube is attached to a thermometer. This assembly is then clamped and immersed in a Thiele tube filled with a suitable heating oil, ensuring the fusion tube is below the oil level.
- **Heating:** The side arm of the Thiele tube is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and a slow stream of bubbles will emerge from the open end.
- **Observation and Recording:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped. The liquid will begin to cool. The temperature at which the bubbling stops and the liquid is drawn back into

the capillary tube is recorded as the boiling point of the substance. This is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the selective hydrogenation of But-2-yne-1,4-diol to 2-Butene-1,4-diol, a key industrial process.<sup>[10][11]</sup>

*Caption: Workflow for the selective hydrogenation of But-2-yne-1,4-diol.*

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Email: [info@benchchem.com](mailto:info@benchchem.com)